

Bismuthyl Iodide (BiOI): A Technical Guide to its Chemical Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bismuth iodide oxide

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Abstract: Bismuthyl iodide (BiOI) is a ternary bismuth oxyhalide that has garnered significant attention for its unique physicochemical properties. Characterized by a layered crystal structure and a narrow band gap, BiOI exhibits excellent photoactivity under visible light, making it a promising material for applications ranging from environmental remediation to advanced therapeutic strategies. Its ability to generate reactive oxygen species (ROS) upon photoexcitation is particularly relevant for the degradation of organic pollutants and holds potential for photodynamic therapy in drug development. This document provides a comprehensive overview of the core chemical properties of BiOI, details common experimental protocols for its synthesis and characterization, and explores its mechanisms of action and potential applications in the biomedical field.

Core Chemical and Physical Properties

Bismuthyl iodide is an inorganic compound with the chemical formula BiOI.^[1] It typically appears as a brick-red or copper-colored crystalline powder.^[1] Its properties are largely dictated by its unique crystal and electronic structure.

Crystal Structure and Morphology

BiOI crystallizes in a tetragonal matlockite (PbFCl-type) structure with the P4/nmm space group.^{[1][2][3]} This structure is distinctly two-dimensional, consisting of $[\text{Bi}_2\text{O}_2]^{2+}$ layers sandwiched between two layers of iodide ions (I^-).^{[4][5]} These composite $[\text{Bi}_2\text{O}_2\text{I}_2]$ layers are

held together by weak van der Waals forces.[4] This layered arrangement induces an internal static electric field that facilitates the separation of photogenerated electron-hole pairs, a key factor in its photocatalytic activity.[4]

The bonding within the structure is anisotropic; Bi and O atoms are linked by strong covalent bonds, while the interaction between Bi and I atoms is more ionic in nature.[3] Microscopically, BiOI often forms nanoplatelets or self-assembles into three-dimensional hierarchical microspheres.[6][7] The morphology can be controlled by adjusting synthesis conditions.[8]

Electronic and Optical Properties

BiOI is a semiconductor with a narrow band gap, which allows it to absorb a significant portion of the visible light spectrum.[4] Reported values for its band gap typically range from 1.8 eV to 2.1 eV.[4][9][10] The valence band maximum is primarily composed of I 5p and O 2p orbitals, while the conduction band minimum is dominated by Bi 6p orbitals.[3][10] This electronic configuration enables the efficient generation of electron-hole pairs upon irradiation with visible light.[11]

Solubility and Stability

Bismuthyl iodide is insoluble in water and ethanol.[1] It is chemically stable in ambient air and aqueous environments, maintaining its tetragonal phase for extended periods.[2][10] It decomposes upon heating to its melting point.[1]

Data Presentation: Key Properties

The quantitative physical and chemical properties of BiOI are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	BiOI	[1]
Molar Mass	351.88 g/mol	[1]
Appearance	Brick-red crystalline powder	[1]
Crystal System	Tetragonal	[1][2]
Space Group	P4/nmm	[2][3]
Density	8.0 g/cm ³	[1]
Band Gap	1.8 - 2.1 eV	[4][9][10][12]
Bi-O Bond Length	~2.34 Å	[2]
Bi-I Bond Length	~3.38 Å	[2]
Solubility	Insoluble in water and ethanol	[1]

Synthesis and Characterization Protocols

The properties and performance of BiOI are highly dependent on its synthesis method. Various techniques have been developed to produce BiOI with controlled morphology and crystallinity.

Experimental Protocols for Synthesis

2.1.1 Solvothermal Synthesis

The solvothermal method is widely used to produce well-crystallized BiOI particles.[13]

- Reagents: Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$), potassium iodide (KI), ethylene glycol (EG).[13][14]
- Procedure:
 - Prepare Solution A by dissolving a specified molar amount (e.g., 5 mmol) of $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ in a solvent such as ethylene glycol (e.g., 30 mL).[13]

- Prepare Solution B by dissolving an equimolar amount of KI (e.g., 5 mmol) in deionized water (e.g., 10 mL).[\[13\]](#)
- Add Solution B dropwise to Solution A under continuous stirring.[\[13\]](#)
- Transfer the resulting mixture to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave to a specific temperature (e.g., 160 °C) for a set duration (e.g., 12 hours).[\[13\]](#)
- After cooling to room temperature, collect the precipitate by centrifugation.
- Wash the product multiple times with deionized water and ethanol to remove any residual ions.
- Dry the final BiOI product in an oven at a moderate temperature (e.g., 60-80 °C).[\[14\]](#)[\[15\]](#)

2.1.2 Facile Precipitation Method

This room-temperature method offers a simpler and faster route to BiOI synthesis.[\[8\]](#)

- Reagents: Bismuth(III) nitrate pentahydrate, potassium iodide (KI), polyvinylpyrrolidone (PVP) (optional, as a size/morphology control agent).[\[8\]](#)
- Procedure:
 - Dissolve $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ in a minimal amount of nitric acid and then dilute with deionized water.
 - In a separate beaker, dissolve KI in deionized water.
 - If using PVP to control particle size, dissolve it in the KI solution.[\[8\]](#)
 - Slowly add the KI solution to the bismuth nitrate solution under vigorous stirring at room temperature.
 - A brick-red precipitate of BiOI will form immediately.

- Continue stirring for a period (e.g., 30 minutes) to ensure complete reaction.
- Collect, wash, and dry the precipitate as described in the solvothermal method.

Standard Characterization Techniques

To analyze the synthesized BiOI and confirm its properties, a suite of characterization techniques is employed:

- X-ray Diffraction (XRD): Used to determine the crystal structure, phase purity, and crystallite size of the material.[\[5\]](#)[\[6\]](#)
- Scanning Electron Microscopy (SEM): Provides information on the morphology, particle size, and surface features of the BiOI particles.[\[6\]](#)[\[8\]](#)
- Transmission Electron Microscopy (TEM): Offers higher resolution imaging of the material's microstructure and crystal lattice.[\[11\]](#)
- X-ray Photoelectron Spectroscopy (XPS): Used to analyze the elemental composition and chemical valence states of Bi, O, and I on the material's surface.[\[16\]](#)[\[17\]](#)
- UV-Vis Diffuse Reflectance Spectroscopy (DRS): Employed to determine the optical properties and estimate the band gap energy of the BiOI semiconductor.[\[8\]](#)

Photocatalytic Mechanism and Signaling

The primary mechanism driving many of BiOI's applications is its photocatalytic activity. This process involves the generation of highly reactive chemical species upon exposure to light.

When BiOI is irradiated with light of energy greater than its band gap, an electron (e^-) is excited from the valence band (VB) to the conduction band (CB), leaving a positive hole (h^+) in the VB.[\[11\]](#)[\[16\]](#) These charge carriers can either recombine or migrate to the surface of the catalyst. At the surface, they interact with adsorbed water (H_2O) and oxygen (O_2) molecules to produce various reactive oxygen species (ROS), including superoxide radicals ($\bullet O_2^-$), hydroxyl radicals ($\bullet OH$), and the holes (h^+) themselves, which are powerful oxidizing agents.[\[9\]](#)[\[13\]](#)

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Applications in Drug Development and Therapy

The unique properties of BiOI make it a candidate for several applications relevant to the pharmaceutical and biomedical fields.

Degradation of Pharmaceutical Pollutants

The potent photocatalytic activity of BiOI is effective for degrading residual pharmaceuticals and organic dyes in wastewater.[9] The generated ROS can break down complex and persistent drug molecules into simpler, less harmful compounds like CO₂ and H₂O, offering a green and efficient method for environmental remediation.[7]

Photodynamic Therapy (PDT)

The light-induced generation of cytotoxic ROS by BiOI is the fundamental principle behind photodynamic therapy, an emerging cancer treatment modality. In a PDT context, BiOI nanoparticles could be targeted to tumor tissues. Subsequent irradiation with visible light (which has better tissue penetration than UV light) would trigger the localized production of ROS, leading to oxidative stress and inducing apoptosis or necrosis in cancer cells while minimizing damage to surrounding healthy tissue. This application positions BiOI as a potential next-generation photosensitizer.

Biocompatibility and Toxicology Considerations

For any in-vivo application, such as PDT, the biocompatibility and potential toxicity of BiOI nanomaterials must be rigorously evaluated.[18] Biocompatibility testing assesses the material's interaction with biological systems to ensure it does not cause adverse local or systemic effects like inflammation, immune rejection, or blood clotting.[19][20] Toxicology

studies, including cytotoxicity assays, are crucial to determine if the material or its potential degradation products are harmful to cells.^{[18][19]} Standardized protocols, such as those outlined in ISO 10993, must be followed to ensure the biosafety of any BiOI-based therapeutic agent.^[18] While bismuth compounds are generally considered to have low toxicity, nanoparticle-specific assessments are mandatory for clinical translation.

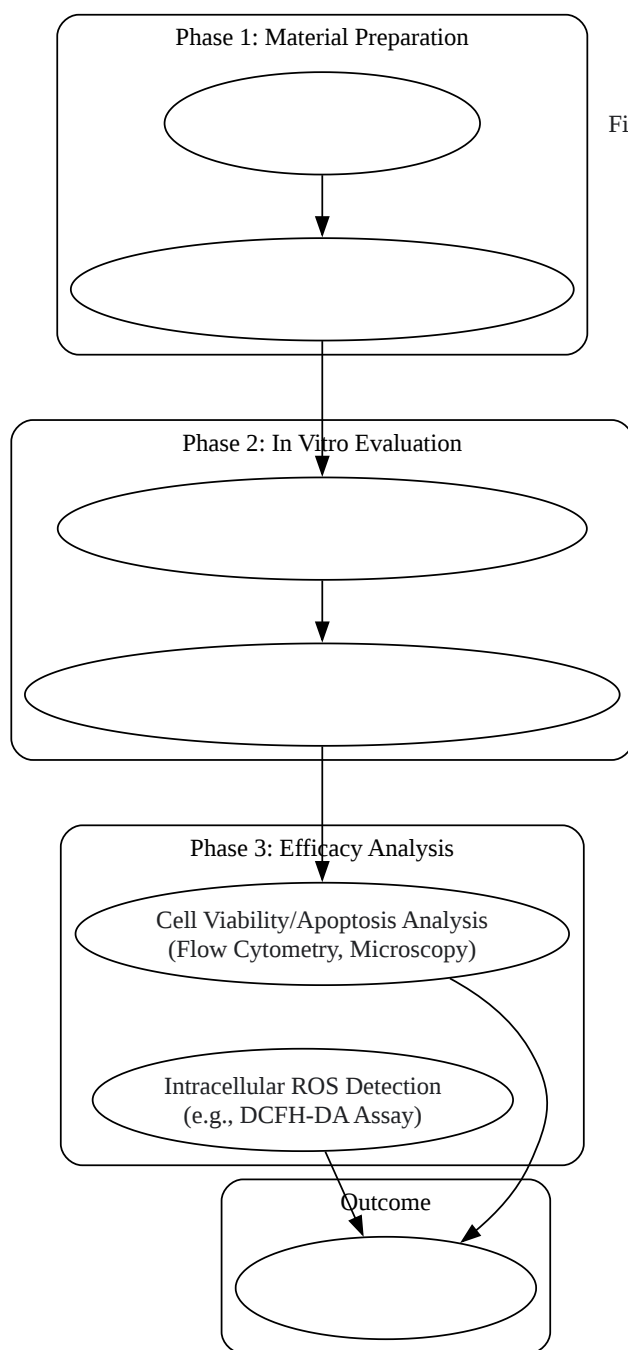


Fig 2. Workflow for preclinical evaluation of BiOI in PDT.

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Conclusion

Bismuthyl iodide is a versatile semiconductor material with a compelling set of chemical and physical properties. Its layered structure, narrow band gap, and high stability make it an efficient visible-light-driven photocatalyst. While its application in environmental remediation is well-established, its potential as a photosensitizer for photodynamic therapy opens new avenues in drug development and cancer treatment. Future research should focus on optimizing BiOI nanostructures for enhanced therapeutic efficacy and conducting comprehensive biocompatibility and toxicology studies to pave the way for its clinical application.

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- To cite this document: BenchChem. [Bismuthyl Iodide (BiOI): A Technical Guide to its Chemical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157305#chemical-properties-of-bismuthyl-iodide]

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